

Essential Safety and Logistics for Handling 2'-Deoxycytidine-5'-Monophosphate

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Compound of Interest

Compound Name: 2'-Deoxycytidine-5'-
Monophosphate

Cat. No.: B10776988

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This guide provides immediate, essential safety and logistical information for **2'-Deoxycytidine-5'-Monophosphate**, including detailed operational and disposal plans to foster a secure research environment.

Quantitative Data Summary

The following table summarizes key quantitative data for **2'-Deoxycytidine-5'-Monophosphate**, compiled for easy reference.

Property	Value	Source
Molecular Formula	C ₉ H ₁₄ N ₃ O ₇ P	[1] [2]
Molecular Weight	307.20 g/mol	[1]
CAS Number	1032-65-1	[1]
Appearance	White solid/powder	[3]
Storage Temperature	-20°C	
Solubility	50 mg/mL in 1 M NH ₄ OH	
WGK (Water Hazard Class)	3	

Hazard Identification and Personal Protective Equipment (PPE)

2'-Deoxycytidine-5'-Monophosphate is classified as an irritant.[4] It may cause skin, eye, and respiratory irritation.[5] Therefore, adherence to proper safety protocols and the use of appropriate personal protective equipment are crucial.

Minimum Recommended PPE:

- Eye Protection: Safety glasses with side shields or chemical safety goggles are mandatory.[6]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required.[7] Gloves should be inspected before use and changed regularly, or immediately if contaminated.[5][8]
- Respiratory Protection: For handling the powder form, a type N95 (US) or equivalent particle respirator is recommended to prevent inhalation of dust.[9]
- Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[7]

Operational Plan: Step-by-Step Handling Procedures

Following a systematic workflow is essential for minimizing risk and ensuring the integrity of the experiment.

1. Preparation and Engineering Controls:

- Before handling, ensure you have read and understood the Safety Data Sheet (SDS).
- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powder form to minimize inhalation risk.[10]
- Ensure that an eyewash station and safety shower are readily accessible.

2. Weighing and Solution Preparation:

- When weighing the solid powder, do so within a fume hood or a ventilated balance enclosure to contain any airborne particles.[\[10\]](#)
- To minimize dust, handle the powder carefully and avoid creating dust clouds.
- When preparing solutions, slowly add the solid to the solvent to avoid splashing.

3. Experimental Use:

- Clearly label all containers with the chemical name and any hazard information.
- Keep containers closed when not in use to prevent spills and contamination.
- Avoid eating, drinking, or applying cosmetics in the laboratory.[\[5\]](#)
- Wash hands thoroughly after handling the chemical, even if gloves were worn.[\[5\]](#)

4. Spill Response:

- In case of a small spill of the solid, carefully sweep it up to avoid creating dust and place it in a sealed container for disposal.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Ensure proper PPE is worn during cleanup.

Disposal Plan

Proper disposal of **2'-Deoxycytidine-5'-Monophosphate** and any contaminated materials is critical to prevent environmental contamination and ensure laboratory safety.

1. Waste Segregation:

- All disposable materials that have come into contact with **2'-Deoxycytidine-5'-Monophosphate**, such as gloves, pipette tips, and weighing paper, should be considered contaminated waste.

- Segregate this waste from general laboratory trash.

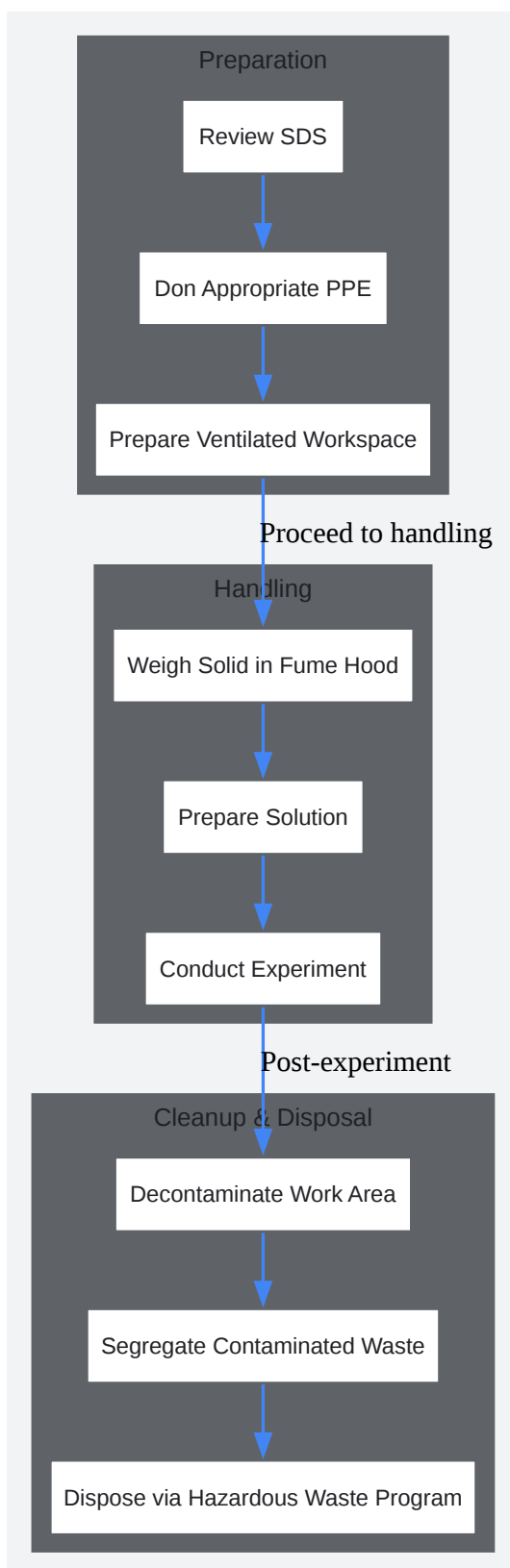
2. Waste Collection and Storage:

- Collect solid waste in a clearly labeled, sealed, and leak-proof container.
- Collect liquid waste in a separate, compatible, and clearly labeled waste container.
- Store waste containers in a designated, well-ventilated area away from incompatible materials.

3. Final Disposal:

- Dispose of the chemical waste through your institution's hazardous waste management program.
- Do not dispose of **2'-Deoxycytidine-5'-Monophosphate** down the drain or in the regular trash.^[4]
- Follow all local, state, and federal regulations for chemical waste disposal.

Experimental Workflow Diagram



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Caption: Workflow for handling **2'-Deoxycytidine-5'-Monophosphate**.

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References

- 1. scbt.com [scbt.com]
- 2. 2'-Deoxycytidine 5'-Monophosphate | SIELC Technologies [sielc.com]
- 3. fishersci.com [fishersci.com]
- 4. ehrls.upenn.edu [ehrls.upenn.edu]
- 5. artsci.usu.edu [artsci.usu.edu]
- 6. uwlax.edu [uwlax.edu]
- 7. 2'-Deoxycytidine-5'-Monophosphate | C₉H₁₄N₃O₇P | CID 13945 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Article - Laboratory Safety Manual - ... [policies.unc.edu]
- 9. pharmacy.kku.edu.sa [pharmacy.kku.edu.sa]
- 10. 9.4 Guidelines for Working with Particularly Hazardous Substances | Environment, Health and Safety [ehs.cornell.edu]
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